

An In-depth Technical Guide to Acetylalkannin: Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Acetylalkannin*

Cat. No.: *B10789796*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetylalkannin is a naturally occurring isohexenylnaphthazarin pigment, predominantly isolated from the roots of various plants belonging to the Boraginaceae family, such as *Arnebia euchroma*, *Alkanna tinctoria*, and *Arnebia purpurea*.^[1] It is a derivative of alkannin and its enantiomer, shikonin. These compounds have a long history of use in traditional medicine for their potent wound healing and anti-inflammatory properties.^{[1][2][3]} Modern scientific investigation has further elucidated the diverse pharmacological activities of **Acetylalkannin**, including antimicrobial, cytotoxic, and anti-tumor effects, making it a compound of significant interest for contemporary drug discovery and development.^[4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Acetylalkannin**, with a focus on its underlying mechanisms of action. Detailed experimental protocols and signaling pathway diagrams are included to facilitate further research and application.

Chemical Structure and Physicochemical Properties

Acetylalkannin possesses a core naphthazarin scaffold, characterized by a 5,8-dihydroxy-1,4-naphthoquinone ring system, with an acetylated isohexenyl side chain. This structure is fundamental to its chemical and biological properties.

Table 1: Chemical Identifiers of Acetylalkannin

Identifier	Value	Source
IUPAC Name	[(1S)-1-(5,8-dihydroxy-1,4-dioxonaphthalen-2-yl)-4-methylpent-3-enyl] acetate	PubChem
CAS Number	34232-27-4	MedChemExpress[1]
Molecular Formula	C ₁₈ H ₁₈ O ₆	MedChemExpress[1]
SMILES	<chem>CC(=CC--INVALID-LINK--OC(=O)C)C</chem>	PubChem
InChI	InChI=1S/C18H18O6/c1-9(2)4-7-15(24-10(3)19)11-8-14(22)16-12(20)5-6-13(21)17(16)18(11)23/h4-6,8,15,20-21H,7H2,1-3H3/t15-/m0/s1	PubChem
InChIKey	WNFXUXZJJKTDOZ-HNNXBMFYSA-N	PubChem

Table 2: Physicochemical Properties of Acetylalkannin

Property	Value	Source
Molecular Weight	330.33 g/mol	MedChemExpress[1]
Appearance	Powder	ChemNorm[5]
Purity	>98.0% (HPLC)	AbMole BioScience[4]
Solubility	DMSO: ≥ 33 mg/mL	AbMole BioScience[4]
Methanol, Ethyl Acetate, Acetonitrile	Push Bio-technology[6]	
Storage Conditions	4°C, protect from light	AbMole BioScience[4]
-20°C under seal in a dry, ventilated environment	ChemNorm[5]	

Biological and Pharmacological Properties

Acetylalkannin exhibits a broad spectrum of biological activities, which are summarized below.

Antimicrobial Activity

Acetylalkannin has demonstrated significant efficacy against a range of human pathogens. Its antimicrobial action makes it a candidate for the development of new treatments for infectious diseases.

Table 3: Minimum Inhibitory Concentrations (MICs) of Acetylalkannin

Pathogen	MIC (µg/mL)	Source
Bacillus subtilis	28	Der Pharma Chemica
Enterococcus faecalis	28	Der Pharma Chemica
Escherichia coli	12	Der Pharma Chemica
Pseudomonas aeruginosa	12	Der Pharma Chemica

Cytotoxic and Anti-Tumor Activity

A growing body of evidence highlights the potent cytotoxic effects of **Acetylalkannin** against various cancer cell lines.^{[7][8]} Its mechanisms of action often involve the induction of apoptosis and the modulation of key signaling pathways involved in cancer cell proliferation and survival.^{[7][9]}

Table 4: Cytotoxic Activity of Acetylalkannin and its Derivatives

Cell Line	Compound	IC ₅₀ (μM)	Source
Various Cancer Cell Lines	Mono-O-methylated alkannin derivatives	0.09 - 14.07	ResearchGate[8]
Renal Cell Carcinoma (A498)	Acetylshikonin	Sub-G1 arrest observed	PMC[10]
Renal Cell Carcinoma (ACHN)	Acetylshikonin	Sub-G1 arrest observed	PMC[10]
Huh-7 (Liver Cancer)	Acetylalkannin (in combination with Cisplatin)	Enhances Cisplatin sensitivity 8.0-fold	PubMed[7]
A549 (Lung Cancer)	Acetylalkannin (in combination with Cisplatin)	Enhances Cisplatin sensitivity 22.5-fold	PubMed[7]

Anti-Inflammatory and Wound Healing Properties

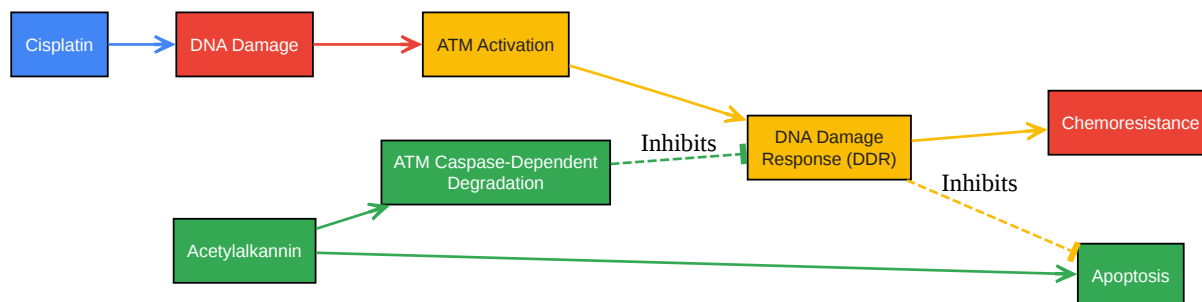
Traditionally, preparations containing **Acetylalkannin** have been used to treat wounds and inflammatory conditions.[1][3] Scientific studies have validated these uses, demonstrating that **Acetylalkannin** can significantly improve wound healing phases and exhibits anti-inflammatory effects.[1] The anti-inflammatory activity is comparable to that of its enantiomer, shikonin.[11]

Mechanisms of Action and Signaling Pathways

Acetylalkannin exerts its diverse biological effects by modulating multiple cellular signaling pathways.

ATM/DDR Pathway Inhibition in Cancer

In the context of cancer therapy, **Acetylalkannin** has been identified as an inhibitor of the Ataxia Telangiectasia Mutated (ATM) protein, a key regulator of the DNA Damage Response (DDR) pathway. By targeting ATM, **Acetylalkannin** can sensitize cancer cells to conventional chemotherapeutic agents like cisplatin.[7]

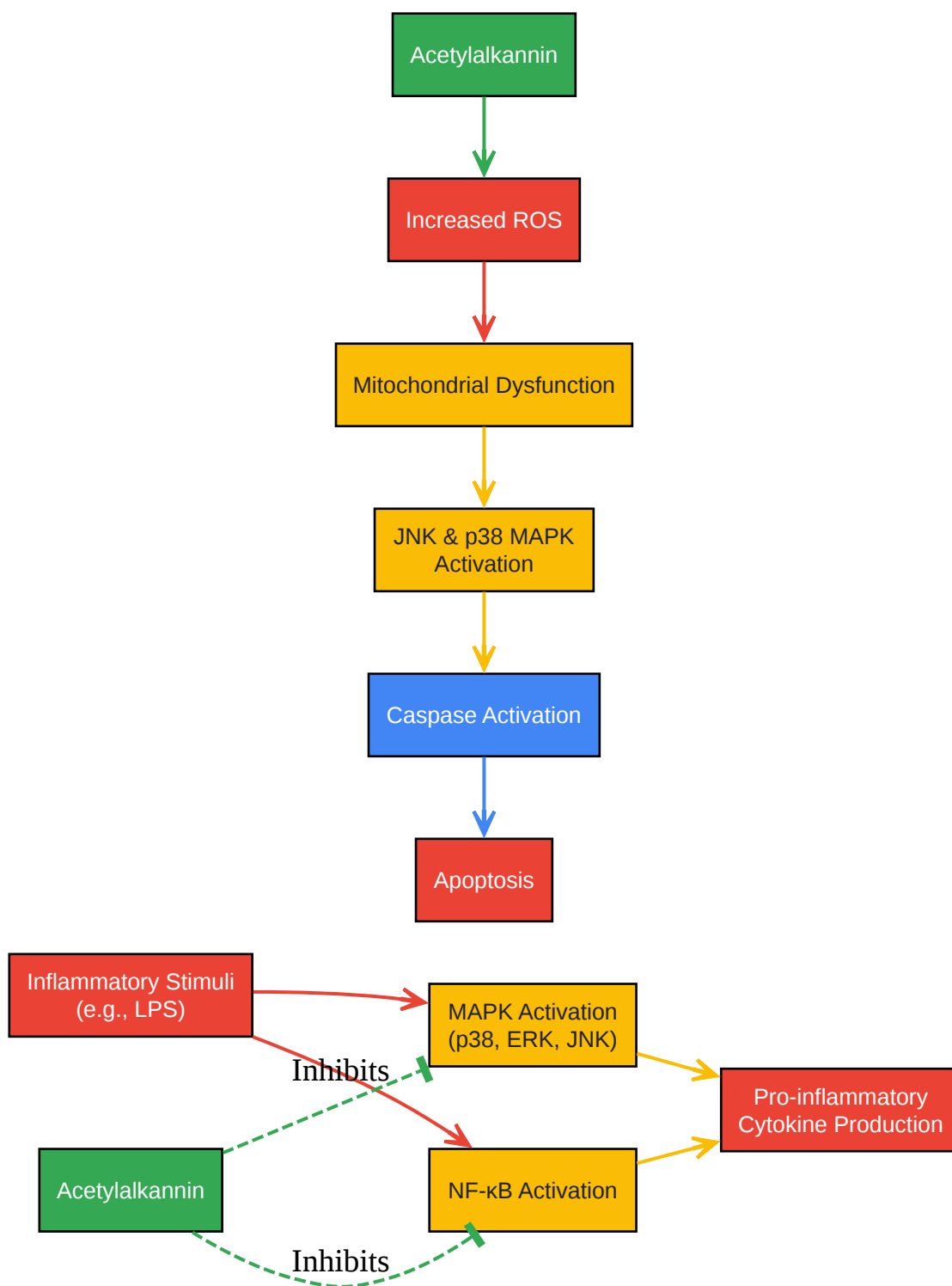


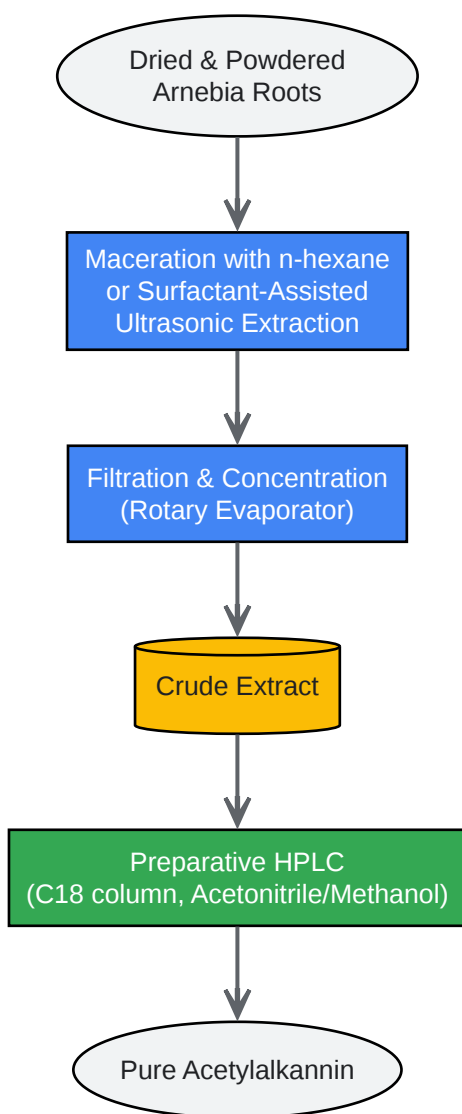
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Acetylalkannin inhibits the ATM/DDR pathway, enhancing chemosensitivity.

Induction of Apoptosis via ROS and JNK/p38 MAPK Pathways

Acetylalkannin and its parent compound, alkannin, can induce apoptosis in cancer cells through the generation of reactive oxygen species (ROS).[5] This leads to mitochondrial dysfunction and the activation of stress-activated protein kinase pathways, including JNK and p38 MAPK.[5]





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